

Early Studies on the Reactivity of Trifluoromethyl Hypofluorite: A Technical Guide

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Compound of Interest

Compound Name: Trifluoromethyl hypofluorite

Cat. No.: B1214211

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Trifluoromethyl hypofluorite (CF_3OF) is a colorless, highly toxic gas that was first synthesized and characterized in the mid-20th century.^{[1][2]} Early research, pioneered by George H. Cady and his collaborators, laid the groundwork for understanding the unique reactivity of this powerful fluorinating agent.^{[1][3][4]} This technical guide provides an in-depth look at these seminal studies, focusing on the core reactions, experimental methodologies, and quantitative data from that era.

Reactions with Inorganic Compounds

Initial investigations into the reactivity of **trifluoromethyl hypofluorite** involved its interaction with various inorganic molecules. These studies were crucial in elucidating the fundamental chemical behavior of the O-F bond in this compound.

Reaction with Sulfur Oxides

Trifluoromethyl hypofluorite was found to react with both sulfur dioxide (SO_2) and sulfur trioxide (SO_3). The reaction with sulfur trioxide yielded trifluoromethyl peroxysulfuryl fluoride ($\text{CF}_3\text{OOSO}_2\text{F}$), while the reaction with sulfur dioxide produced bis(trifluoromethyl) peroxide (CF_3OOCF_3) and sulfuryl fluoride (SO_2F_2).^{[5][6]}

Table 1: Reaction of **Trifluoromethyl Hypofluorite** with Sulfur Oxides

Reactant	Product(s)	Molar Ratio (CF ₃ OF:Reactant)	Temperature (°C)	Time (hr)	Yield (%)	Reference
SO ₃	CF ₃ OOSO ₂ F	1:1	200	12	~90	[5]
SO ₂	CF ₃ OOCF ₃ + SO ₂ F ₂	2:1	150	24	Not specified	[5]

Reaction with Carbon Monoxide

The reaction of **trifluoromethyl hypofluorite** with carbon monoxide (CO) was studied both thermally and with catalysis, leading to the formation of trifluoromethyl fluoroformate (CF₃OCOF).[7] This reaction demonstrated the ability of CF₃OF to act as a source of both the CF₃O• radical and electrophilic fluorine. The synthesis of **trifluoromethyl hypofluorite** itself can be achieved by the reaction of fluorine gas with carbon monoxide over a cesium fluoride catalyst.[8]

Reactions with Organic Compounds

A significant portion of the early research on **trifluoromethyl hypofluorite** focused on its reactions with organic molecules, revealing its utility as a fluorinating and trifluoromethoxylating agent.

Addition to Alkenes

One of the most characteristic reactions of **trifluoromethyl hypofluorite** is its addition across carbon-carbon double bonds. For instance, its reaction with ethylene yields 1-fluoro-2-(trifluoromethoxy)ethane.[8] These reactions were initially proposed to proceed via a free-radical pathway due to their often vigorous nature.[9] Later studies suggested that under certain conditions, an electrophilic addition mechanism could also be at play.[9]

Table 2: Addition of **Trifluoromethyl Hypofluorite** to Ethylene

Reactant	Product	Temperature (°C)	Conditions	Yield (%)	Reference
CH ₂ =CH ₂	CF ₃ OCH ₂ CH ₂ F	Room Temperature	Gas Phase	Not specified	[8]

Reactions with Aromatic Compounds

Trifluoromethyl hypofluorite was also shown to react with aromatic compounds, although these reactions were often less straightforward. Direct fluorination of activated aromatic rings was observed.[8] The nature of these reactions, whether proceeding through a radical or electrophilic pathway, was a subject of considerable investigation and debate.[9]

Decomposition and Radical Reactions

The thermal and photochemical decomposition of **trifluoromethyl hypofluorite** was a key area of study, as it provided insights into the generation and reactivity of the trifluoromethoxy (CF₃O•) radical. The decomposition of **trifluoromethyl hypofluorite** can lead to the formation of carbonyl fluoride (COF₂) and fluorine (F₂).[4] The CF₃O• radical was found to be a key intermediate in many of the reactions of **trifluoromethyl hypofluorite**.

Experimental Protocols

The following are representative experimental protocols derived from the early literature on **trifluoromethyl hypofluorite** reactivity.

Protocol 1: General Procedure for Gas-Phase Reactions

Early experiments with **trifluoromethyl hypofluorite** were typically conducted in gas-phase reactors due to its high volatility and reactivity.

- **Apparatus:** A vacuum line equipped with glass or nickel reaction vessels is used. The reaction vessel is connected to manometers for pressure measurement.
- **Reactant Introduction:** Gaseous reactants are introduced into the evacuated reaction vessel to a measured pressure. The molar ratio of reactants is controlled by their partial pressures.

- **Reaction Conditions:** The reaction vessel is heated to the desired temperature in a furnace for a specified duration. For photochemical reactions, a UV lamp is used as the light source.
- **Product Separation:** After the reaction, the products are separated by fractional condensation at low temperatures (e.g., using liquid nitrogen and other cooling baths).
- **Analysis:** The products are identified and quantified using techniques such as infrared spectroscopy and mass spectrometry.

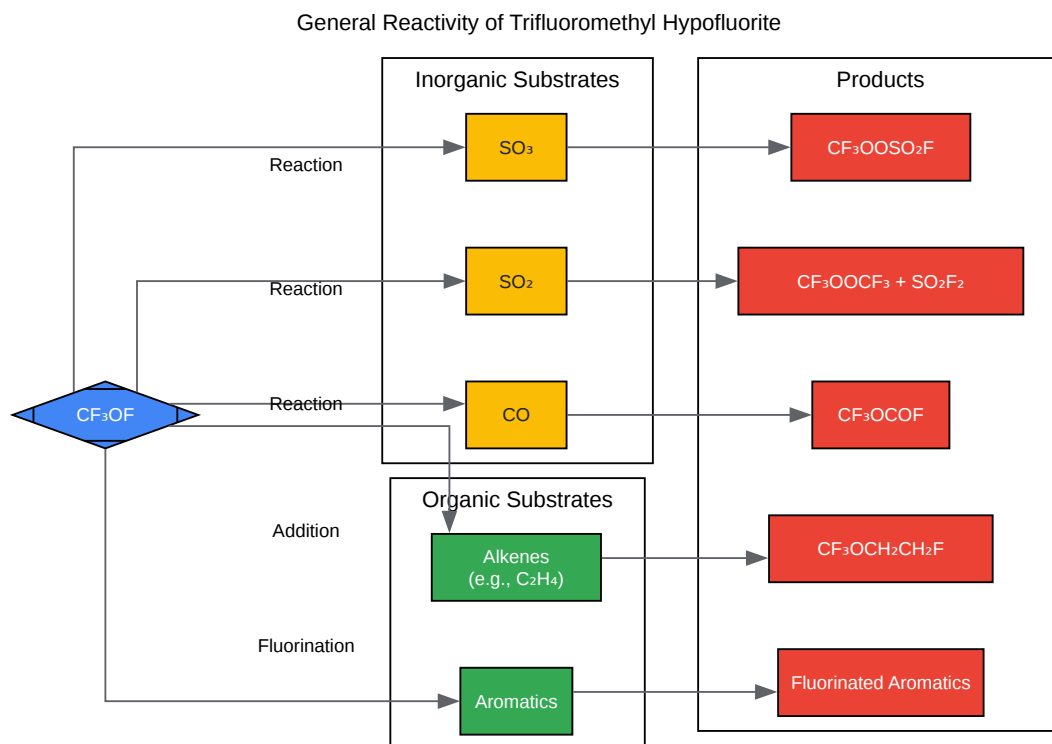
Protocol 2: Reaction of Trifluoromethyl Hypofluorite with Sulfur Trioxide

This protocol is based on the work of Van Meter and Cady.^[5]

- **Reactants:** Equimolar amounts of **trifluoromethyl hypofluorite** and sulfur trioxide are introduced into a sealed reaction tube.
- **Reaction:** The tube is heated to approximately 200 °C for 12 hours.
- **Product Isolation:** The tube is cooled, and the product, trifluoromethyl peroxydisulfuryl fluoride, is isolated.
- **Characterization:** The product is characterized by its physical properties and spectroscopic data.

Visualizations

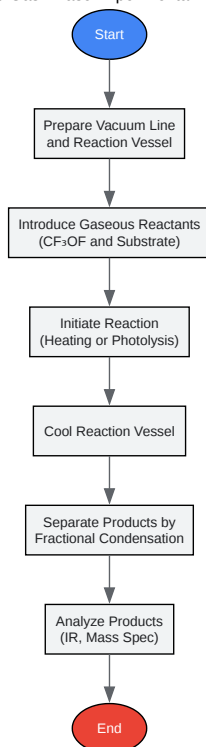
The following diagrams illustrate key concepts in the early study of **trifluoromethyl hypofluorite** reactivity.



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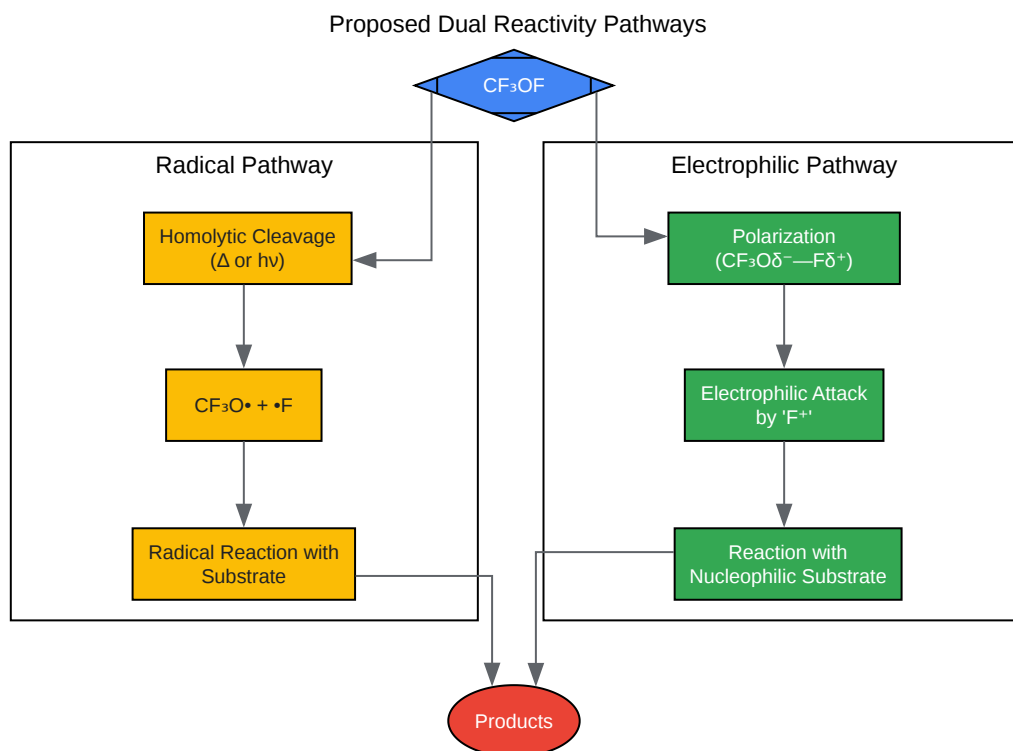
Caption: Overview of early reactions of **trifluoromethyl hypofluorite**.

Typical Gas-Phase Experimental Workflow



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Caption: Workflow for early gas-phase reactivity studies.



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Caption: Dual radical and electrophilic reactivity of CF₃OF.

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